Gem-Disubstituted Pyridine -Hydroxy Acids: A Technical Guide to Scaffold Design and Synthesis

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Compound of Interest

Compound Name:	*2-Hydroxy-2-(pyridin-2-yl)propanoic acid*
CAS No.:	*115919-16-9*
Cat. No.:	*B2624236*

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Executive Summary

The Gem-Disubstituted Pyridine

-Hydroxy Acid (PHA) scaffold is a privileged structural motif in medicinal chemistry, defined by a pyridine ring attached to a quaternary carbon bearing both a hydroxyl group and a carboxylic acid (or bioisostere). This architecture serves two primary functions:

- Bidentate Metal Chelation: The pyridine nitrogen and the

  -hydroxyl/carboxylate oxygen atoms form a stable 5-membered chelate ring, mimicking natural substrates like 2-oxoglutarate (2-OG) in iron-dependent enzymes.

- Conformational Locking: The gem-disubstitution (typically a methyl or alkyl group at the

  -position) restricts bond rotation via the Thorpe-Ingold effect, freezing the bioactive conformation and blocking metabolic oxidation of the

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-proton.

This guide addresses the design principles, synthetic challenges, and therapeutic applications of this motif in oncology (IDH inhibitors), epigenetics (KDM inhibitors), and infectious disease (LpxC inhibitors).

Part 1: Structural Biology & Mechanism

The Pharmacophore: Chelation and Geometry

The core utility of the PHA scaffold lies in its ability to coordinate metal ions (

,

,

) within enzyme active sites.

- Bidentate Ligand: The

  lone pair of the pyridine nitrogen and the oxygen of the

  -hydroxyl group (or the carboxylate) coordinate to the metal center.

- Quaternary Center (

  ): Unlike secondary AHAs (

  ), the gem-disubstituted variant (

) lacks an extractable

  -proton. This prevents oxidation to the corresponding ketone (an

  -keto acid), significantly enhancing metabolic stability.

Mechanism of Action (HIF-PH and KDMs)

In 2-oxoglutarate-dependent dioxygenases, the inhibitor competes with the co-substrate (2-OG). The PHA scaffold coordinates the active site

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, displacing water molecules and preventing the hydroxylation of the target substrate (e.g., HIF-1

or Histone tails).

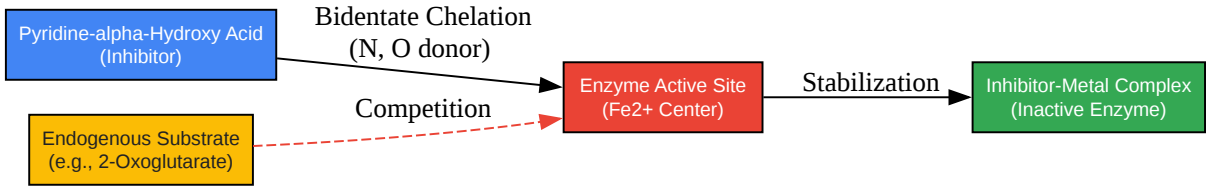

Figure 1: Mechanism of Metal Chelation by Pyridine alpha-Hydroxy Acids

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Part 2: Synthetic Methodologies

Constructing the sterically congested quaternary center adjacent to an electron-deficient pyridine ring is the primary synthetic challenge. Three robust pathways are detailed below.

Method A: Cyanosilylation of Pyridyl Ketones (The Cyanohydrin Route)

This is the most scalable method for generating the quaternary

-hydroxy acid moiety.

- Starting Material: 2-Acetylpyridine (or substituted analog).
- Nucleophilic Addition: Reaction with TMSCN (Trimethylsilyl cyanide) catalyzed by

  or a Lewis base generates the O-silylated cyanohydrin.
- Hydrolysis: Acidic hydrolysis (HCl/AcOH) converts the nitrile to the carboxylic acid and cleaves the silyl group.

Method B: Grignard Addition to Pyridyl Keto-Esters

Useful for introducing complex alkyl chains at the

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-position.

- Starting Material: Ethyl 2-oxo-2-(pyridin-2-yl)acetate.
- Reagent:

  (Grignard reagent).[1]
- Outcome: Nucleophilic attack at the ketone carbonyl yields the tertiary alcohol.
  - Note: Chelation control can direct stereochemistry if chiral ligands are used.

Method C: The Reformatsky Reaction

Ideal for installing the acetate side chain onto a pyridine ketone.

- Reagents: 2-Acetylpyridine +

  -bromoester + Zn dust.
- Mechanism: Formation of the organozinc intermediate followed by addition to the ketone.
- Product:

  -hydroxy ester (Note: This yields a beta-hydroxy acid, a homolog of the target scaffold, often used for LpxC inhibitors).

Part 3: Experimental Protocol (Self-Validating)

Protocol: Synthesis of **2-Hydroxy-2-(pyridin-2-yl)propanoic Acid** Target: A gem-methyl substituted PHA scaffold.[2]

Reagents:

- 2-Acetylpyridine (1.0 equiv)
- Trimethylsilyl cyanide (TMSCN) (1.2 equiv)
- Zinc Iodide (

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) (0.05 equiv, Catalyst)

- Conc. HCl (Excess)
- Dichloromethane (DCM) (Solvent)

Step-by-Step Methodology:

- Cyanosilylation:
  - In a flame-dried round-bottom flask under

    , dissolve 2-acetylpyridine (10 mmol) in anhydrous DCM (20 mL).
  - Add

    (0.5 mmol). Stir for 5 min.
  - Add TMSCN (12 mmol) dropwise at 0°C.
  - Allow to warm to Room Temperature (RT) and stir for 4 hours.
  - Validation: Monitor by TLC (disappearance of ketone). The intermediate is the O-TMS cyanohydrin.
- Hydrolysis (The "Pinner" Step):
  - Concentrate the reaction mixture to remove DCM.
  - Add Conc.[3] HCl (15 mL) directly to the residue.
  - Reflux at 100°C for 6-12 hours. (Caution: HCN gas evolution possible; use a scrubber).
  - Validation: LC-MS should show the mass of the carboxylic acid

    .
- Isolation:
  - Cool to RT. Neutralize to pH 3-4 with NaOH (isoelectric precipitation often occurs).

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- Extract with Ethyl Acetate (3x).
- Dry over

  and concentrate.
- Recrystallize from Ethanol/Water.

Yield Expectation: 65-80%. Key Characterization:

NMR should show a quaternary carbon signal around 75-80 ppm (C-OH) and a carbonyl signal around 175 ppm (COOH).

Part 4: Medicinal Chemistry & SAR[1][4][5][6]

Structure-Activity Relationship (SAR) Table

Structural Zone	Modification	Effect on Potency/Properties
Pyridine Ring	3-Fluoro / 3-Chloro	Increases metabolic stability; alters pKa of Nitrogen (affects chelation).
Pyridine Ring	5-Aryl / 5-Heteroaryl	Extends into the hydrophobic pocket; critical for potency in IDH/KDM inhibitors.
-Substituent	Methyl (Gem-dimethyl)	Locks conformation; prevents oxidation.
-Substituent	Trifluoromethyl ( )	Increases lipophilicity; strongly electron-withdrawing (lowers pKa of OH).
Carboxylic Acid	Bioisosteres (Tetrazole)	Improves membrane permeability; maintains acidity.

Pathway Visualization: Synthesis & Optimization

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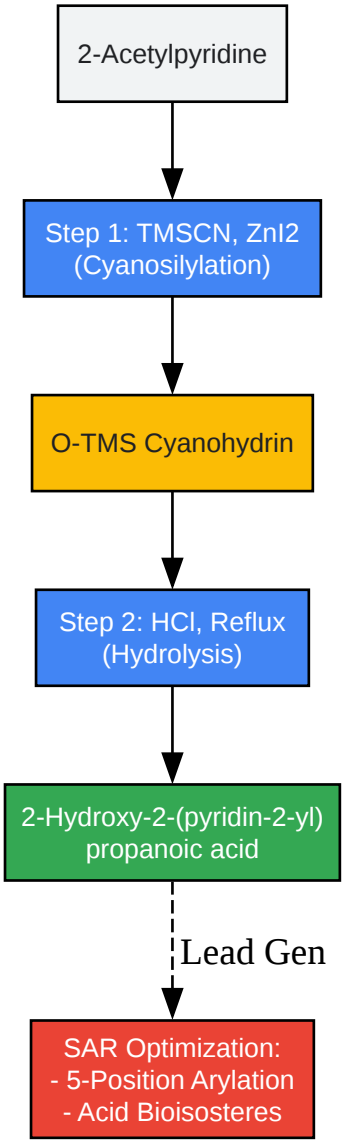

Figure 2: Synthetic Pathway and SAR Optimization Flow

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Part 5: References

- HIF-PH Inhibitor Design:J. Med. Chem. 2013, 56, 23, 9369–9402. "Discovery of Vadadustat (AKB-6548): A Novel, Potent, and Orally Active HIF Prolyl Hydroxylase Inhibitor." Link
- Cyanohydrin Synthesis:Organic Syntheses, Coll. Vol. 10, p.378 (2004). "Preparation of alpha-Hydroxy Acids via Cyanohydrins." Link

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- Metalloenzyme Chelation:Nature Reviews Drug Discovery 2014, 13, 138-156. "Targeting 2-oxoglutarate-dependent oxygenases in disease." Link
- LpxC Inhibitors:J. Med. Chem. 2011, 54, 13, 4388–4398. "Structure-Activity Relationships of LpxC Inhibitors with a Pyridine Scaffold." Link

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Sources

- 1. Synthesis, structure and antibiotic activity of aryl-substituted LpxC inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. Pyridine synthesis [organic-chemistry.org]

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